

In-Depth Technical Guide to (1-Isothiocyanatoethyl)benzene (CAS Number 4478-92-6)

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Compound of Interest

Compound Name: (1-Isothiocyanatoethyl)benzene

Cat. No.: B1670803

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(1-Isothiocyanatoethyl)benzene, with the CAS number 4478-92-6, is an aromatic isothiocyanate recognized for its potential applications in various scientific fields. This document provides a comprehensive overview of its chemical and physical properties, synthesis, safety considerations, and known biological activities. As a member of the isothiocyanate class of compounds, it is of interest for its potential antimicrobial and anticancer properties. The isothiocyanate functional group ($-N=C=S$) is highly reactive, particularly towards nucleophiles, which underpins both its utility in chemical synthesis and its biological effects.^[1] This guide consolidates available data to support researchers and professionals in drug development and related disciplines.

Chemical and Physical Properties

(1-Isothiocyanatoethyl)benzene is a colorless to pale yellow liquid with a characteristic pungent odor associated with isothiocyanates.^[1] It is readily soluble in organic solvents but has limited solubility in water.^[1] The compound is also known by several synonyms, including (\pm)-1-Phenylethyl isothiocyanate, DL- α -Methylbenzyl isothiocyanate, and Isothiocyanic acid, α -methylbenzyl ester.^[1]

Quantitative Data Summary

The key chemical and physical properties of **(1-Isothiocyanatoethyl)benzene** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	4478-92-6	[1]
Molecular Formula	C ₉ H ₉ NS	[1]
Molecular Weight	163.24 g/mol	
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	132 °C	
Density	1.06 g/cm ³	
Refractive Index	1.5810	
Flash Point	103 °C	
Solubility	Soluble in organic solvents, limited in water	[1]
Moisture Sensitivity	Sensitive to moisture	

Spectroscopic Data

Detailed spectroscopic data is crucial for the identification and characterization of **(1-Isothiocyanatoethyl)benzene**. Below are the available nuclear magnetic resonance (NMR) data for the (R)-enantiomer, which is expected to be very similar to the racemic mixture.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The following ¹H and ¹³C NMR data were reported for (R)-1-isothiocyanatoethylbenzene in CDCl₃. [2]

¹ H NMR (700 MHz, CDCl ₃)	Chemical Shift (δ) in ppm	Multiplicity	Coupling Constant (J) in Hz	Assignment
Aromatic Protons	7.41–7.38	m	2H, CHAr	
Aromatic Protons	7.34–7.32	m	3H, CHAr	
Methine Proton	4.92	q	6.8	1H, CHNCS
Methyl Protons	1.68	d	6.8	3H, CH ₃

¹³ C NMR (176 MHz, CDCl ₃)	Chemical Shift (δ) in ppm	Assignment
Aromatic Carbon	140.3	s, CAr
Isothiocyanate Carbon	132.5	s, NCS
Aromatic Carbons	129.0	s, 2 × CArH
Aromatic Carbon	128.3	s, CArH
Aromatic Carbons	125.5	s, 2 × CArH
Methine Carbon	57.2	s, CHNCS
Methyl Carbon	25.1	s, CH ₃

Note: The isothiocyanate carbon in ¹³C NMR spectra can sometimes appear as a very broad signal, or be difficult to detect, due to the quadrupolar relaxation of the adjacent nitrogen atom.

[3]

Mass Spectrometry (MS)

The mass spectrum for the D- and L-enantiomers of α-Methylbenzyl isothiocyanate is available and provides insight into the fragmentation pattern of the molecule.[2][4]

Synthesis and Experimental Protocols

(1-Isothiocyanatoethyl)benzene can be synthesized from its corresponding primary amine, 1-phenylethanamine. A general and efficient one-pot, two-step procedure has been described for

the synthesis of isothiocyanates, including the (R)-enantiomer of the target compound.^[2]

Synthesis of (R)-1-Isothiocyanatoethylbenzene

This protocol involves the formation of a dithiocarbamate intermediate followed by desulfurization.

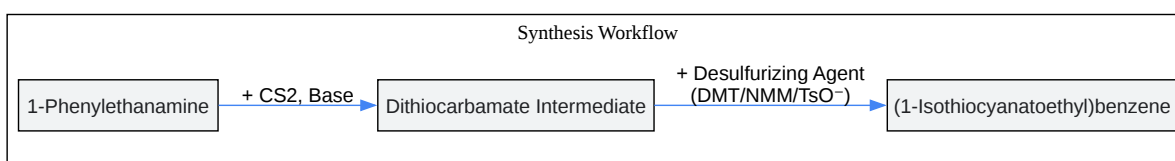
Materials and Reagents:

- (R)-1-Phenylethanamine
- Carbon disulfide (CS₂)
- N-Methylmorpholine (NMM) or other suitable organic base (e.g., Et₃N, DBU)
- 4-(4,6-dimethoxy-1,3,5-triazin-2-yl)-4-methylmorpholinium toluene-4-sulfonate (DMT/NMM/TsO⁻) as a desulfurization reagent
- Dichloromethane (DCM)
- Hexane
- Hydrochloric acid (1 N)
- Magnesium sulfate (anhydrous)
- Water

Experimental Procedure:^[2]

- To a solution of the amine (e.g., (R)-1-phenylethanamine) in dichloromethane (DCM), add the organic base (e.g., NMM) and carbon disulfide (CS₂).
- Stir the reaction mixture at room temperature for a specified time (e.g., 5 minutes) to form the dithiocarbamate intermediate.
- Add the desulfurization reagent, DMT/NMM/TsO⁻.

- The reaction can be carried out under microwave irradiation (e.g., 3 minutes at 90 °C) to promote the conversion to the isothiocyanate.
- After the reaction is complete, dilute the mixture with DCM.
- Wash the organic layer sequentially with water, 1 N HCl, and again with water.
- Dry the organic phase over anhydrous magnesium sulfate.
- Filter and concentrate the solution under reduced pressure.
- Purify the crude product by flash chromatography on silica gel using hexane as the eluent to obtain the pure (R)-1-isothiocyanatoethylbenzene.



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A simplified workflow for the synthesis of **(1-Isothiocyanatoethyl)benzene**.

Biological Activity and Potential Applications

Isothiocyanates as a class are known for their broad biological activities, which are largely attributed to the electrophilic nature of the $-N=C=S$ group, allowing it to react with nucleophilic cellular components like proteins.

Antimicrobial Activity

(1-Isothiocyanatoethyl)benzene has been identified as an antimicrobial agent.^[5] The general mechanism of antimicrobial action for isothiocyanates is believed to involve the disruption of essential cellular functions. Aromatic isothiocyanates are thought to readily cross bacterial membranes, where they can interfere with enzymatic activity and disrupt cellular integrity.^[6]

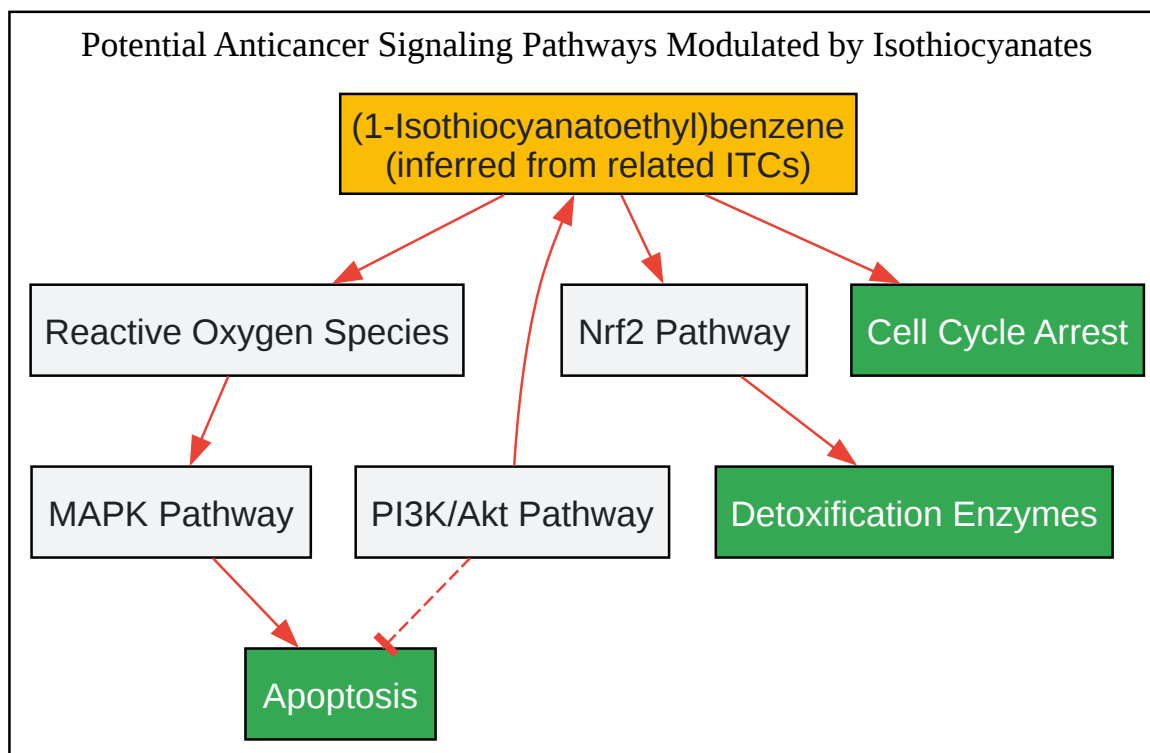
Anticancer Potential and Signaling Pathways

While specific studies on the anticancer mechanisms of **(1-Isothiocyanatoethyl)benzene** are limited, the activities of structurally related isothiocyanates, such as benzyl isothiocyanate (BITC) and phenethyl isothiocyanate (PEITC), have been extensively studied. It is plausible that **(1-Isothiocyanatoethyl)benzene** shares some of these mechanisms.

Isothiocyanates are known to induce Phase II detoxification enzymes, which can help in neutralizing carcinogens.^[7] Their anticancer effects are often mediated through the modulation of key signaling pathways involved in cell survival, proliferation, and apoptosis.^{[8][9]}

Commonly affected pathways by related isothiocyanates include:

- **Induction of Apoptosis:** Isothiocyanates can trigger programmed cell death in cancer cells by modulating the expression of pro- and anti-apoptotic proteins of the Bcl-2 family, leading to the release of cytochrome c from mitochondria and the subsequent activation of caspases.^{[8][9]}
- **Cell Cycle Arrest:** They can halt the proliferation of cancer cells by inducing cell cycle arrest at various checkpoints.
- **MAPK and PI3K/Akt Signaling:** Isothiocyanates have been shown to modulate the Mitogen-Activated Protein Kinase (MAPK) and Phosphatidylinositol 3-Kinase (PI3K)/Akt signaling pathways, which are critical for cell growth and survival.^{[8][10]}
- **Nrf2 Pathway:** Isothiocyanates are potent activators of the Nrf2 (Nuclear factor erythroid 2-related factor 2) pathway, which upregulates the expression of antioxidant and cytoprotective genes.^[4]



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Inferred signaling pathways potentially modulated by **(1-Isothiocyanatoethyl)benzene**.

Safety and Handling

(1-Isothiocyanatoethyl)benzene should be handled with care in a laboratory setting. It is classified as an irritant and can be harmful if inhaled or ingested.^[1] Standard safety protocols, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be followed. Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of vapors. As it is sensitive to moisture, it should be stored in a tightly sealed container in a cool, dry place.

Conclusion

(1-Isothiocyanatoethyl)benzene is a reactive organic compound with established antimicrobial properties and significant potential for further investigation, particularly in the realm of cancer research, based on the known activities of related isothiocyanates. This technical guide provides a foundational understanding of its chemical properties, synthesis,

and biological context to aid researchers and drug development professionals in their work with this compound. Further studies are warranted to elucidate the specific mechanisms of action and signaling pathways directly modulated by **(1-Isothiocyantoethyl)benzene** to fully realize its therapeutic potential.

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References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. glaserr.missouri.edu [glaserr.missouri.edu]
- 4. mdpi.com [mdpi.com]
- 5. rsc.org [rsc.org]
- 6. Isothiocyanates in medicine: A comprehensive review on phenylethyl-, allyl-, and benzyl-isothiocyanates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. α -Methylbenzyl Isothiocyanate - LKT Labs [lktlabs.com]
- 8. researchgate.net [researchgate.net]
- 9. redalyc.org [redalyc.org]
- 10. Benzyl isothiocyanate triggers apoptosis by initiating autophagy through the generation of ROS and modulating the MAPK and PI3K-AKT pathway in cervical cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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